

Chemical Structure and Properties of Cycloopenin: A Technical Guide

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Compound of Interest

Compound Name: Cycloopenin
CAS No.: 19553-26-5
Cat. No.: B1149668

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Content Type: Technical Reference & Protocol Guide Target Audience: Medicinal Chemists, Mycologists, and Drug Discovery Scientists

Executive Summary

Cycloopenin (C₁₇H₁₄N₂O₃) is a benzodiazepine alkaloid primarily isolated from *Penicillium cyclopium* and *Penicillium viridicatum*. It represents a unique class of fungal secondary metabolites characterized by a diazepine ring fused to a quinoline-like system, featuring a labile epoxide bridge. **Cycloopenin** is scientifically significant due to its specific enzymatic rearrangement into viridicatin, catalyzed by the enzyme cycloopenase, and its biological profile as an acetylcholinesterase (AChE) inhibitor and phytotoxin. This guide details its structural parameters, biosynthetic origin, chemical reactivity, and isolation protocols.

Chemical Architecture

Structural Identification

Cycloopenin is a benzodiazepine derivative. Its core structure consists of a seven-membered diazepine ring fused to a benzene ring. A defining feature is the epoxide group at the 3,10-

position (in some numbering systems) or bridging the diazepine ring, which confers significant chemical reactivity.

Property	Data
IUPAC Name	(3S,4R)-4-methyl-3-phenyl-3,4-epoxy-1,4-benzodiazepine-2,5-dione (Representative)
Molecular Formula	C ₁₇ H ₁₄ N ₂ O ₃
Molecular Weight	294.30 g/mol
CAS Number	20007-87-8
Stereochemistry	Typically isolated as the (-)-isomer (trans-epoxide configuration).
Solubility	Soluble in DMSO, CHCl ₃ , EtOAc; sparingly soluble in water.
Melting Point	183–184 °C

Key Functional Moieties

- **Benzodiazepine Core:** Provides the scaffold for interaction with GABAergic and cholinergic systems.
- **Epoxide Ring:** A high-energy three-membered ring responsible for the molecule's instability in acidic/basic conditions and its enzymatic rearrangement.
- **N-Methyl Amide:** Contributes to the molecule's lipophilicity and membrane permeability.

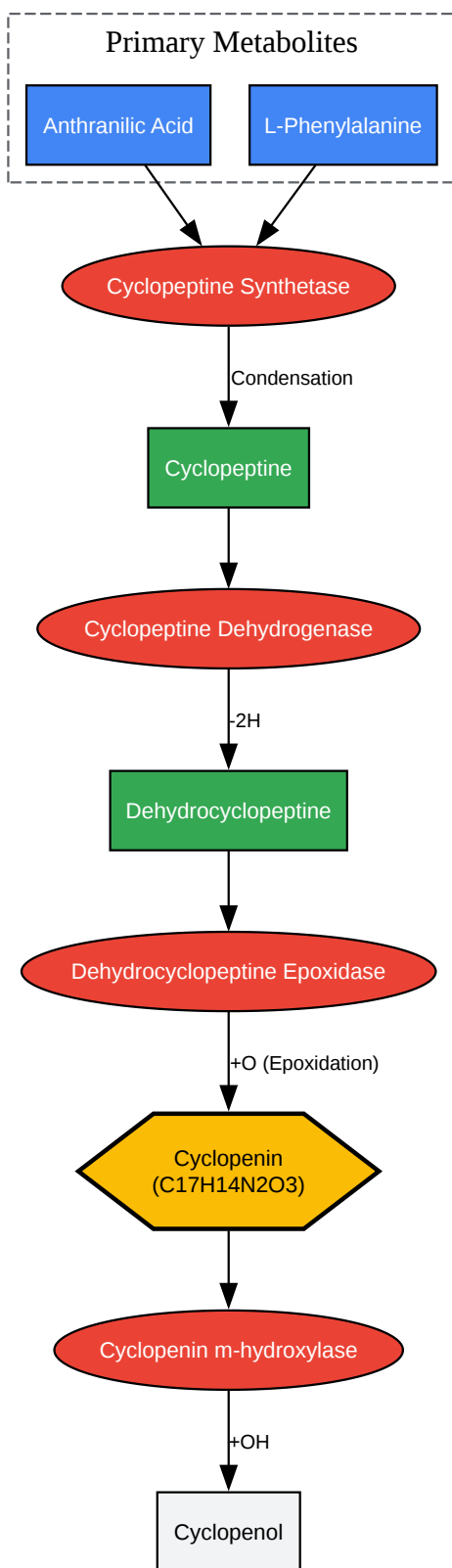
Biosynthetic Pathway[1][2][3]

The biosynthesis of **Cyclopenin** is a non-ribosomal peptide synthesis (NRPS) process involving the condensation of Anthranilic acid and L-Phenylalanine. The pathway is tightly regulated in *Penicillium* species and proceeds through the intermediate Cyclopeptine.

Pathway Logic

- Condensation: Anthranilic acid and Phenylalanine are condensed by Cyclopeptide synthetase to form Cyclopeptide.
- Dehydrogenation: Cyclopeptide dehydrogenase introduces a double bond to form Dehydrocyclopeptide.
- Epoxidation: Dehydrocyclopeptide epoxidase adds the critical oxygen atom, closing the epoxide ring to yield **Cycloopenin**.
- Hydroxylation (Downstream): **Cycloopenin** can be further hydroxylated by **Cycloopenin m-hydroxylase** to form Cycloopenol.

Biosynthesis Diagram



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Caption: Enzymatic biosynthesis of **Cyclophenin** from primary amino acid precursors in *Penicillium cyclopium*.

Chemical Reactivity: The Cyclophenase Rearrangement

A defining property of **Cyclophenin** is its facile rearrangement into Viridicatin. This reaction can be catalyzed chemically (acid/base) or biologically by the enzyme Cyclophenase.

Mechanism

The reaction involves the opening of the epoxide ring followed by a ring contraction of the seven-membered diazepine to a six-membered quinoline system. This transformation is accompanied by the extrusion of carbon dioxide (CO₂) and methylamine (MeNH₂).

Reaction Equation:

Rearrangement Logic Diagram



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Caption: Conversion of **Cyclophenin** to Viridicatin via enzymatic ring contraction and elimination.^{[1][2][3][4][5][6][7][8][9][10][11]}

Isolation & Purification Protocol

This protocol is designed for the isolation of **Cyclophenin** from *Penicillium cyclopium* liquid cultures.

Fermentation

- Inoculation: Inoculate *P. cyclopius* spores into Czapek-Dox broth supplemented with 0.5% yeast extract.
- Incubation: Incubate at 24–26°C for 10–14 days in static surface culture (mat formation is critical for alkaloid production).

Extraction Workflow

- Separation: Separate the mycelial mat from the culture broth by filtration.
 - Note: **Cyclopienin** is often excreted into the medium but substantial amounts remain in the mycelium.
- Broth Extraction:
 - Adjust broth pH to 6.0.
 - Extract with Ethyl Acetate (EtOAc) (3 x 500 mL per Liter broth).
 - Combine organic layers, dry over anhydrous Na₂SO₄, and concentrate in vacuo to yield crude extract A.
- Mycelial Extraction:
 - Macerate mycelium in MeOH/Acetone (1:1).
 - Filter and evaporate solvent. Partition residue between water and EtOAc.
 - Concentrate EtOAc layer to yield crude extract B.

Purification (Bioguided Fractionation)

- Column Chromatography:
 - Stationary Phase: Silica Gel 60 (230–400 mesh).
 - Mobile Phase Gradient: CHCl₃ → CHCl₃:MeOH (95:5).

- Fraction Analysis: Monitor fractions via TLC (Visualize with Dragendorff's reagent; **Cycloopenin** appears as an orange spot).
- Final Polish (HPLC):
 - Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5 μ m).
 - Solvent System: Acetonitrile:Water (40:60) isocratic flow.
 - Detection: UV at 254 nm.
 - Target: Collect peak corresponding to **Cycloopenin** (Retention time varies by system; confirm with standard).

Analytical Profile

Researchers should verify the identity of isolated **Cycloopenin** using the following characteristic signals.

Mass Spectrometry (EI-MS)

- Molecular Ion [M]⁺: m/z 294
- Key Fragments:
 - m/z 237 (Loss of methyl isocyanate/fragmentation of diazepine ring)
 - m/z 118 (Indole/Quinoline fragments)
 - m/z 77 (Phenyl group)

Nuclear Magnetic Resonance (NMR)

Values are representative for **Cycloopenin** in CDCl₃.

Nucleus	Functional Group	Approx.[11][12][13] [14] Shift (δ ppm)	Multiplicity
^1H	N-CH ₃	3.20 – 3.35	Singlet
^1H	Epoxide H (H-3/H-10)	3.80 – 4.50	Doublet/Singlet (depends on stereochem)
^1H	Aromatic Protons	7.20 – 7.80	Multiplets (9H total)
^{13}C	Amide Carbonyls	165.0 – 170.0	Singlet
^{13}C	Epoxide Carbons	60.0 – 65.0	Singlet
^{13}C	N-Methyl	30.0 – 35.0	Singlet

Biological Properties & Toxicity

Pharmacological Activity

- AChE Inhibition: **Cyclopenin** acts as a reversible inhibitor of acetylcholinesterase (AChE) with an IC₅₀ of approximately 2.04 μM . This suggests potential (though limited) relevance in neuropharmacology research.
- Antimicrobial: Exhibits weak to moderate activity against Gram-negative bacteria (*E. coli*) and some fungi.

Toxicity

- Phytotoxicity: **Cyclopenin** causes necrosis in plant leaves, likely due to the disruption of membrane integrity or interference with auxin signaling.
- Mycotoxin Status: While not as potent as aflatoxins, it is considered a tremorgenic mycotoxin in high concentrations. Handling requires standard PPE (gloves, fume hood) to prevent inhalation of lyophilized powder.

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